VUF10166: A Technical Guide to its Biological Function and Activity

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Compound of Interest

Compound Name:	*VUF10166*
CAS No.:	*155584-74-0*
Cat. No.:	*B141808*

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Abstract

VUF10166 is a potent and selective quinoxaline derivative that exhibits a complex pharmacological profile, primarily targeting the 5-hydroxytryptamine-3 (5-HT3) receptor. It acts as a high-affinity antagonist at the homomeric 5-HT3A receptor subtype and also interacts with the heteromeric 5-HT3AB receptor, albeit with lower affinity.[1] Notably, at higher concentrations, **VUF10166** displays partial agonist activity at 5-HT3A receptors.[1][2][3] Furthermore, **VUF10166** has been identified as an antagonist of the histamine H4 receptor.[2] This dual activity on both a ligand-gated ion channel and a G-protein coupled receptor makes **VUF10166** a valuable tool for dissecting the physiological and pathological roles of these receptors and a potential lead compound for therapeutic development. This technical guide provides a comprehensive overview of the biological function and activity of **VUF10166**, including its quantitative pharmacological data, detailed experimental protocols for its characterization, and visualizations of its associated signaling pathways and experimental workflows.

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Core Biological Activity and Function

VUF10166 is a synthetic compound that primarily modulates the activity of the 5-HT3 receptor, a ligand-gated ion channel.[4] Upon binding of the neurotransmitter serotonin (5-hydroxytryptamine, 5-HT), the 5-HT3 receptor channel opens, allowing the influx of cations such as Na+, K+, and Ca2+, leading to rapid neuronal depolarization and excitation.[4] **VUF10166**'s primary mode of action is the blockade of this channel, thereby acting as an antagonist.

Its interaction with the 5-HT3 receptor is subtype-specific. It demonstrates high affinity for the homomeric 5-HT3A receptor and a lower affinity for the heteromeric 5-HT3AB receptor.[1] This differential affinity provides a tool to distinguish the functional roles of these two major 5-HT3 receptor subtypes in the central and peripheral nervous systems.

An intriguing aspect of **VUF10166**'s pharmacology is its partial agonism at the 5-HT3A receptor at micromolar concentrations.[1][2][3] This suggests a complex interaction with the receptor, where it can both block the effects of the endogenous ligand and weakly activate the receptor itself.

In addition to its effects on the 5-HT3 receptor, **VUF10166** also functions as an antagonist at the histamine H4 receptor, a G-protein coupled receptor (GPCR) primarily expressed on immune cells.[2] This off-target activity is an important consideration in experimental design and interpretation of results.

Quantitative Pharmacological Data

The following tables summarize the key quantitative data describing the biological activity of **VUF10166**.

Table 1: **VUF10166** Activity at 5-HT3 Receptors

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Parameter	Receptor Subtype	Value	Cell Line/System	Reference
Ki	Human 5-HT3A	0.04 nM	HEK cells	[1][3][5]
Ki	Human 5-HT3AB	22 nM	HEK cells	[1][3]
IC50	Human 5-HT3A	Not determined (slow inhibition)	Oocytes	[1]
IC50	Human 5-HT3AB	40 nM	Oocytes	[1]
EC50 (Partial Agonist)	Human 5-HT3A	5.2 µM	Oocytes	[1][2][3]

Table 2: **VUF10166** Activity at Histamine H4 Receptor

Parameter	Receptor	Value	Cell Line	Reference
pKi	Histamine H4	6.64	HEK cells	[2]

Signaling Pathways

VUF10166 Interaction with the 5-HT3 Receptor Signaling Pathway

The 5-HT3 receptor is a ligand-gated ion channel. Its activation by serotonin leads to a rapid influx of cations, causing depolarization of the cell membrane. As an antagonist, **VUF10166** blocks this ion flow. At higher concentrations, its partial agonist activity leads to a sub-maximal opening of the channel.

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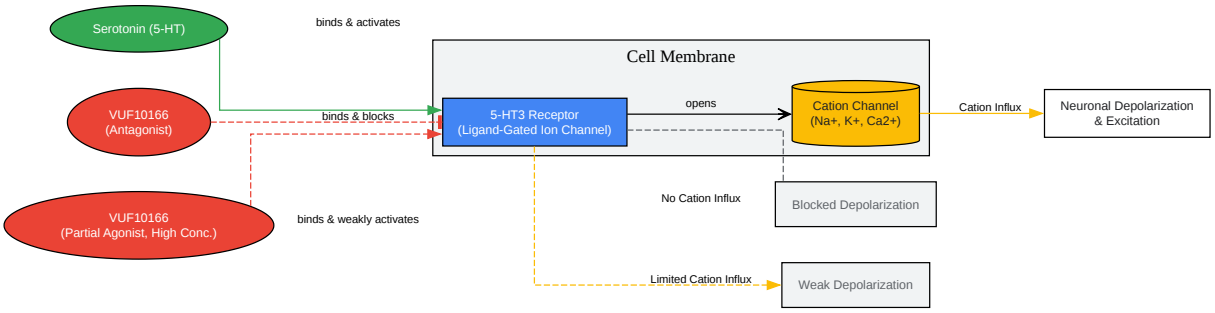

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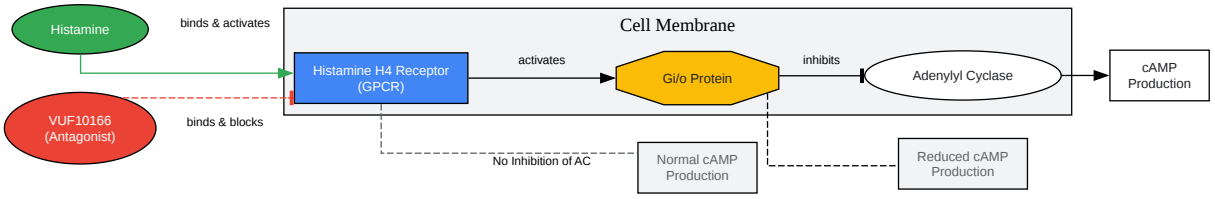
Caption: **VUF10166**'s dual action on the 5-HT3 receptor signaling pathway.

VUF10166 Interaction with the Histamine H4 Receptor Signaling Pathway

The histamine H4 receptor is a Gi/o-coupled GPCR. Its activation by histamine inhibits adenylyl cyclase, leading to decreased intracellular cAMP levels. As an antagonist, **VUF10166** prevents this signaling cascade.



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Caption: **VUF10166** antagonism of the histamine H4 receptor signaling pathway.

Experimental Protocols

Radioligand Binding Assay for 5-HT3 Receptor Affinity (Ki) Determination

This protocol outlines the determination of **VUF10166**'s binding affinity for 5-HT3A and 5-HT3AB receptors using a competitive radioligand binding assay with [3H]granisetron.

Materials:

- Membranes from HEK cells expressing human 5-HT3A or 5-HT3AB receptors.
- [3H]granisetron (radioligand).
- **VUF10166** (test compound).
- Unlabeled granisetron (for non-specific binding).
- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.4).
- 96-well plates.
- Scintillation counter and fluid.

Procedure:

- Reaction Mixture Preparation: In each well of a 96-well plate, combine:
  - Cell membranes (final concentration dependent on receptor expression levels).
  - [3H]granisetron (at a concentration close to its Kd).
  - Varying concentrations of **VUF10166**.
  - For non-specific binding control wells, add a high concentration of unlabeled granisetron instead of **VUF10166**.

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  - Assay buffer to the final volume.

- Incubation: Incubate the plates at room temperature for a specified time (e.g., 60 minutes) to reach binding equilibrium.

- Separation: Rapidly filter the contents of each well through glass fiber filters to separate bound from free radioligand. Wash the filters with ice-cold assay buffer.

- Quantification: Place the filters in scintillation vials, add scintillation fluid, and measure the radioactivity using a scintillation counter.

- Data Analysis:

  - Calculate specific binding by subtracting non-specific binding from total binding.

  - Plot the percentage of specific binding against the logarithm of the **VUF10166** concentration.

  - Determine the IC50 value (concentration of **VUF10166** that inhibits 50% of specific [3H]granisetron binding) using non-linear regression.

  - Calculate the Ki value using the Cheng-Prusoff equation: Ki = IC50 / (1 + [L]/Kd), where [L] is the concentration of [3H]granisetron and Kd is its dissociation constant.

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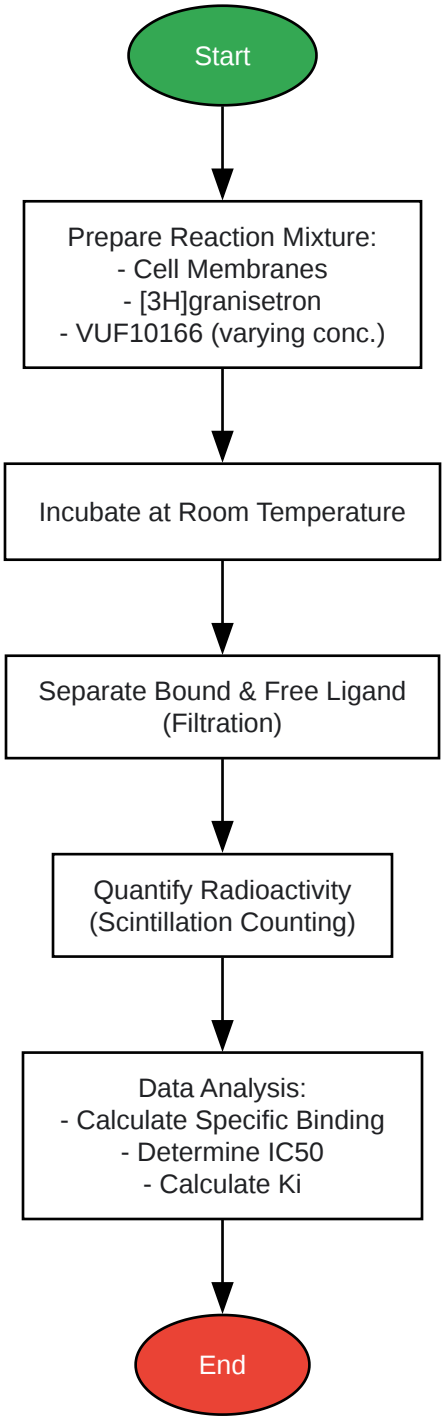

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Caption: Workflow for the 5-HT3 receptor radioligand binding assay.

Two-Electrode Voltage-Clamp Electrophysiology in Xenopus Oocytes for Functional Activity (IC50/EC50)

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Determination

This protocol describes the functional characterization of **VUF10166**'s antagonist and partial agonist activity at 5-HT3 receptors expressed in Xenopus laevis oocytes.

Materials:

- Xenopus laevis oocytes.
- cRNA encoding human 5-HT3A or 5-HT3AB receptor subunits.
- Two-electrode voltage-clamp setup.
- Perfusion system.
- Recording solution (e.g., Oocyte Ringer's solution).
- Serotonin (agonist).
- **VUF10166** (test compound).

Procedure:

- Oocyte Preparation and Receptor Expression:
  - Harvest and defolliculate Xenopus oocytes.
  - Inject oocytes with cRNA for the desired 5-HT3 receptor subunits.
  - Incubate oocytes for 2-5 days to allow for receptor expression.
- Electrophysiological Recording:
  - Place an oocyte in the recording chamber and perfuse with recording solution.
  - Impale the oocyte with two microelectrodes (voltage and current).
  - Clamp the oocyte membrane potential at a holding potential (e.g., -60 mV).

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- Antagonist Activity (IC50 Determination):
  - Apply a brief pulse of a fixed concentration of serotonin (e.g., EC50 concentration) to elicit a baseline inward current.
  - After washout and return to baseline, perfuse the oocyte with varying concentrations of **VUF10166** for a set pre-incubation period.
  - Co-apply serotonin and **VUF10166** and record the peak inward current.
  - Calculate the percentage inhibition of the serotonin-induced current by **VUF10166**.
  - Plot the percentage inhibition against the logarithm of the **VUF10166** concentration and fit the data to determine the IC50.
- Partial Agonist Activity (EC50 Determination):
  - Apply increasing concentrations of **VUF10166** alone and record any elicited inward current.
  - Plot the current amplitude against the logarithm of the **VUF10166** concentration and fit the data to determine the EC50 for its partial agonist effect.

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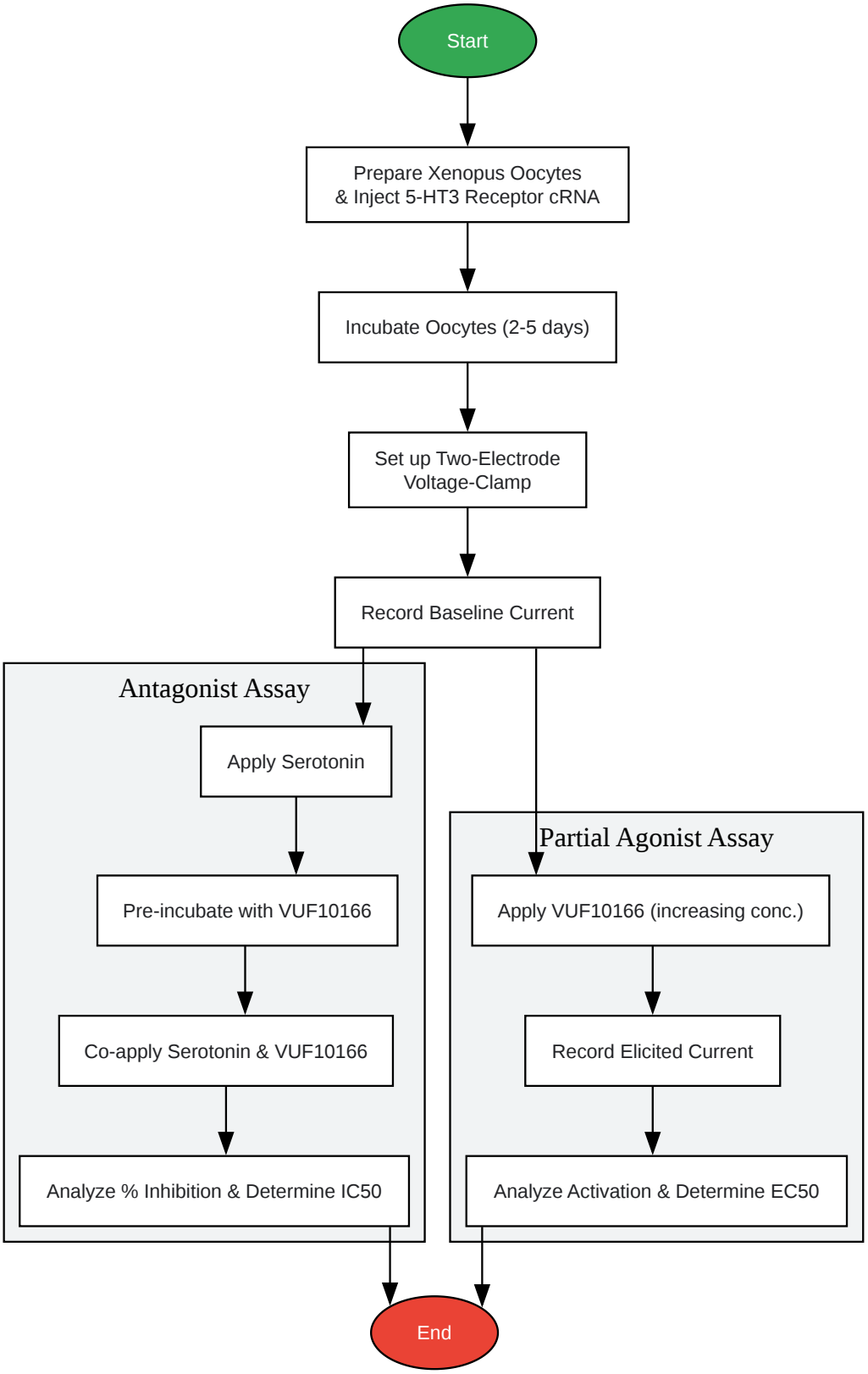

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Caption: Workflow for electrophysiological characterization of **VUF10166**.

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Conclusion

VUF10166 is a multifaceted pharmacological tool with a well-defined profile at 5-HT3 and histamine H4 receptors. Its high affinity and subtype selectivity for 5-HT3 receptors, coupled with its concentration-dependent dual antagonist/partial agonist activity, make it particularly valuable for probing the structure-function relationships of these ion channels. The detailed quantitative data and experimental protocols provided in this guide are intended to facilitate its effective use in research and drug development, enabling a deeper understanding of the physiological and pathological processes modulated by these important receptor systems. Further in vivo studies are warranted to fully elucidate the therapeutic potential of **VUF10166** and its analogs.

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